

An In-depth Technical Guide to Dihydroxymaleic Acid (CAS 526-84-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydroxymaleic acid

Cat. No.: B1505802

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihydroxymaleic acid (CAS 526-84-1), systematically known as (2Z)-2,3-dihydroxy-2-butenedioic acid, is an organic compound with potential applications in various scientific fields. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, and known biological activities. Detailed experimental protocols and structured data presentation are included to facilitate its use in research and development.

Physicochemical Properties

Dihydroxymaleic acid is a white crystalline solid.^[1] It is often found as a dihydrate and its aqueous solutions are known to be unstable.^[2] Key physicochemical data are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₄ O ₆	[3][4]
Molecular Weight	148.07 g/mol	[3][4]
Melting Point	Decomposes at 155°C	[3]
Boiling Point	387.3 ± 42.0 °C at 760 mmHg	[3]
Appearance	White crystalline solid, often as a dihydrate	[1][2]
Solubility	Slightly soluble in cold water, ether, and acetic acid; more soluble in alcohol.[2]	[2]
pKa	Data not available	
CAS Number	526-84-1	[2]

Synthesis

The primary method for the synthesis of **dihydroxymaleic acid** is through the oxidation of tartaric acid.[2][5] This reaction is historically significant and was first reported by H.J.H. Fenton.[5] The process typically involves the use of Fenton's reagent, which is a solution of hydrogen peroxide and an iron(II) salt that generates hydroxyl radicals.[5]

Experimental Protocol: Synthesis via Oxidation of Tartaric Acid

While detailed modern protocols are not readily available in the literature, the classical synthesis can be outlined based on historical accounts. This protocol should be considered a general guideline and may require optimization.

Materials:

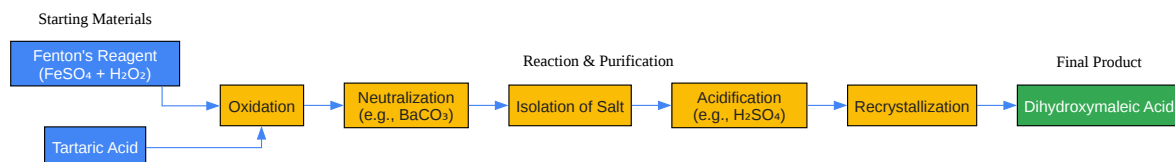
- L-(+)-tartaric acid
- Ferrous sulfate (FeSO₄)

- Hydrogen peroxide (H_2O_2) (30% solution)
- Distilled water
- Ethanol (for purification)
- Barium carbonate or calcium carbonate (for neutralization and precipitation)

Procedure:

- **Reaction Setup:** Dissolve a known amount of L-(+)-tartaric acid in distilled water in a reaction vessel.
- **Catalyst Addition:** Add a catalytic amount of ferrous sulfate to the tartaric acid solution and stir until dissolved.
- **Oxidation:** Slowly add hydrogen peroxide solution dropwise to the reaction mixture while maintaining a controlled temperature (e.g., using an ice bath). The reaction is exothermic. The addition rate should be controlled to prevent excessive heat generation.
- **Neutralization and Precipitation:** After the reaction is complete (indicated by the cessation of gas evolution or a color change), neutralize the excess acid by carefully adding a base such as barium carbonate or calcium carbonate. This will precipitate the **dihydroxymaleic acid** as its corresponding salt.
- **Isolation of the Free Acid:** Filter the precipitate and wash it with cold water. To obtain the free acid, the salt is then treated with a stoichiometric amount of a strong acid (e.g., sulfuric acid) to precipitate the less soluble barium or calcium sulfate, leaving **dihydroxymaleic acid** in the solution.
- **Purification:** The resulting solution containing **dihydroxymaleic acid** can be concentrated under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dihydroxymaleic Acid [drugfuture.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. rsisinternational.org [rsisinternational.org]
- 4. Chain Reaction of Fenton Autoxidation of Tartaric Acid: Critical Behavior at Low pH - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ascelibrary.org [ascelibrary.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dihydroxymaleic Acid (CAS 526-84-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1505802#dihydroxymaleic-acid-cas-number-526-84-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com